

5-Aminopyridine-3-sulfonamide molecular weight and formula

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Compound of Interest

Compound Name: 5-Aminopyridine-3-sulfonamide

Cat. No.: B1337962

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5-Aminopyridine-3-sulfonamide: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Aminopyridine-3-sulfonamide is a chemical compound containing a pyridine ring substituted with both an amino and a sulfonamide group. This technical guide provides a summary of its core molecular properties. Extensive searches of scientific literature and chemical databases indicate that while the foundational chemical data for this molecule are established, detailed experimental studies on its synthesis, biological activity, and mechanism of action are not readily available. This document presents the known chemical information and provides a broader context based on the activities of related sulfonamide and aminopyridine compounds.

Core Molecular Data

The fundamental molecular and chemical properties of **5-Aminopyridine-3-sulfonamide** are summarized below. This data is essential for any laboratory work or computational modeling involving this compound.

Property	Value	Source
Molecular Formula	C ₅ H ₇ N ₃ O ₂ S	PubChem
Molecular Weight	173.20 g/mol	PubChem
IUPAC Name	5-aminopyridine-3-sulfonamide	PubChem
CAS Number	62009-21-6	PubChem

Synthesis and Experimental Protocols

A specific, detailed, and validated experimental protocol for the synthesis of **5-Aminopyridine-3-sulfonamide** is not prominently described in the reviewed scientific literature. However, general methods for the synthesis of related pyridosulfonamide derivatives often involve multi-step processes. For instance, the synthesis of the isomeric 6-Aminopyridine-3-sulfonamide derivatives has been documented to proceed through the sulfonation of 2-aminopyridine to form 6-aminopyridine-3-sulfonic acid, followed by conversion to the sulfonyl chloride, and subsequent reaction with an amine.

Due to the lack of specific experimental data for **5-Aminopyridine-3-sulfonamide**, a detailed experimental protocol cannot be provided at this time. Researchers interested in synthesizing this compound may need to adapt procedures from related molecules and develop a novel synthetic route.

Biological Activity and Signaling Pathways

There is a significant lack of specific biological data for **5-Aminopyridine-3-sulfonamide** in the public domain. While the broader class of sulfonamides is well-known for a variety of pharmacological activities, these cannot be directly attributed to this specific molecule without experimental validation.

General Context: Sulfonamide Biological Activity

The sulfonamide functional group is a cornerstone of numerous therapeutic agents. The most classic role is as antimicrobial agents that act as competitive inhibitors of dihydropteroate synthase (DHPS), an enzyme crucial for folic acid synthesis in bacteria. This bacteriostatic action has been a fundamental principle of chemotherapy for decades.

Beyond their antimicrobial effects, various sulfonamide-containing molecules have been developed as:

- Anticancer agents
- Anti-inflammatory drugs (e.g., COX-2 inhibitors)
- Diuretics
- Anticonvulsants
- Antiviral compounds

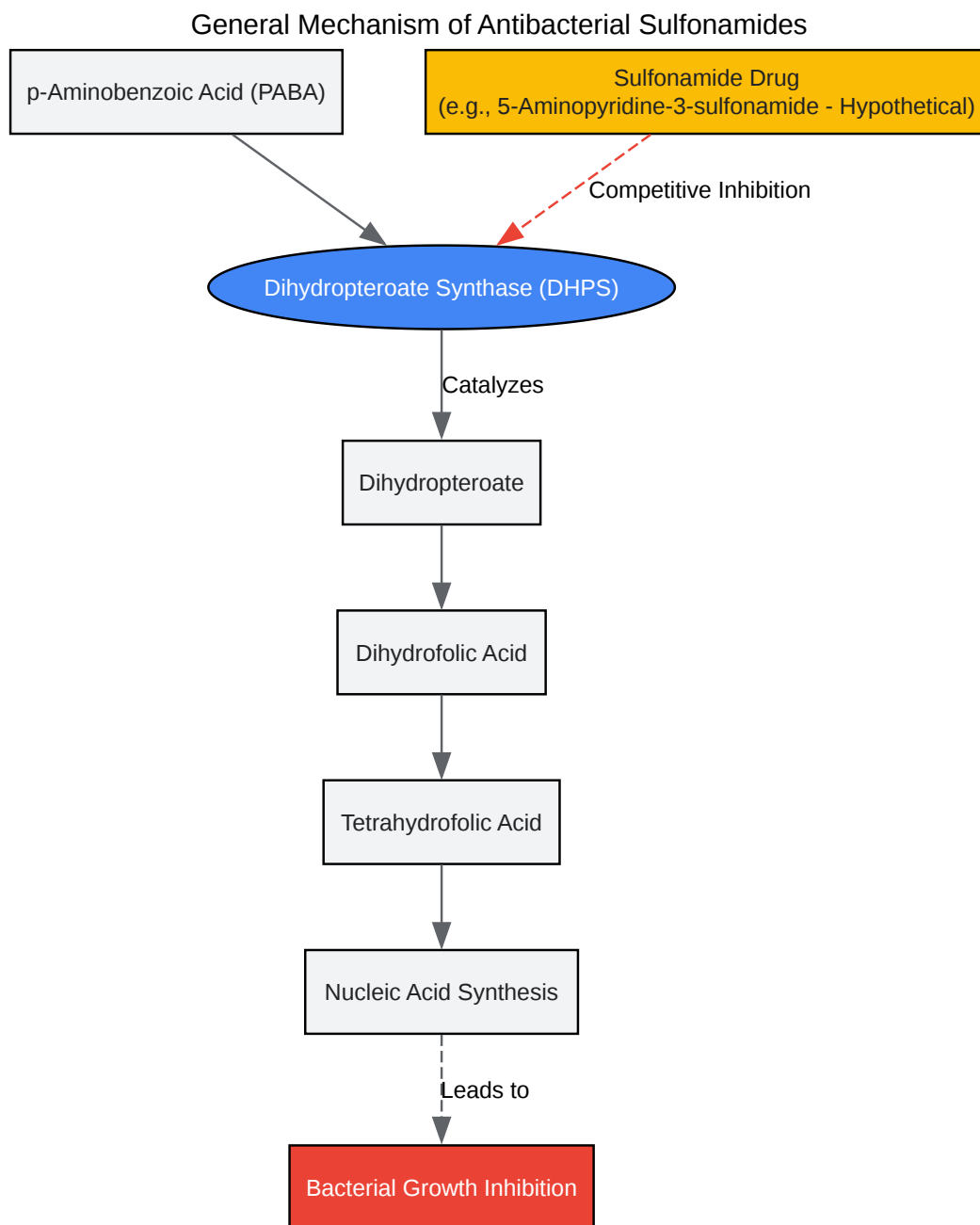
General Context: Aminopyridine Biological Activity

The aminopyridine scaffold is also present in a range of biologically active compounds. For example, 4-aminopyridine is a potassium channel blocker used in the management of symptoms of multiple sclerosis.

Signaling Pathways

No specific signaling pathways involving **5-Aminopyridine-3-sulfonamide** have been elucidated in the available literature. Given the common targets of sulfonamides, a hypothetical starting point for investigation could be its effect on folate synthesis pathways in microorganisms. However, without experimental data, any discussion of its mechanism of action or interaction with signaling cascades would be purely speculative.

To illustrate the general mechanism of antibacterial sulfonamides, the following logical diagram is provided.



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Caption: Hypothetical inhibitory pathway of a sulfonamide drug.

Conclusion and Future Directions

5-Aminopyridine-3-sulfonamide is a defined chemical entity with known molecular formula and weight. However, a comprehensive understanding of its synthesis, biological activity, and therapeutic potential is currently hampered by a lack of dedicated research in the public domain. The information available on the broader classes of sulfonamides and aminopyridines suggests that this compound could potentially exhibit interesting pharmacological properties.

Future research should focus on:

- Development and optimization of a reliable synthetic protocol.
- In vitro screening against a panel of targets, including bacterial enzymes, cancer cell lines, and key physiological enzymes, to identify any biological activity.
- Elucidation of its mechanism of action for any identified activities, including the specific signaling pathways involved.

This technical guide serves as a foundational document, summarizing the current state of knowledge and highlighting the significant opportunities that exist for further investigation into the properties and potential applications of **5-Aminopyridine-3-sulfonamide**.

- To cite this document: BenchChem. [5-Aminopyridine-3-sulfonamide molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1337962#5-aminopyridine-3-sulfonamide-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1337962#5-aminopyridine-3-sulfonamide-molecular-weight-and-formula)

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